

Crystal structure analysis of brominated biphenyl compounds

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Compound of Interest

Compound Name: *4'-Bromo-2-nitrobiphenyl*

CAS No.: *35450-34-1*

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An In-depth Technical Guide to the Crystal Structure Analysis of Brominated Biphenyl Compounds

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the methodologies and data interpretation involved in the crystal structure analysis of brominated biphenyl compounds. Understanding the three-dimensional arrangement of these molecules is critical for elucidating their structure-activity relationships, environmental persistence, and potential toxicological profiles.

Introduction to Brominated Biphenyls

Polybrominated biphenyls (PBBs) are a class of synthetic organic compounds where bromine atoms are attached to a biphenyl core^{[1][2]}. The general chemical structure allows for 209 possible distinct compounds, known as congeners^{[1][2]}. Initially used as flame retardants, their production and use have been restricted due to their environmental persistence and health concerns^{[1][3]}.

The analysis of their crystal structure provides invaluable insights into the conformation of the biphenyl rings, the influence of bromine substitution on molecular geometry, and the nature of intermolecular interactions that govern their packing in the solid state. This information is fundamental for predicting their behavior in biological systems and the environment.

Experimental Protocols for Crystal Structure Determination

The definitive method for determining the atomic and molecular structure of a crystalline compound is X-ray crystallography[4]. This technique relies on the diffraction of an X-ray beam by the ordered arrangement of atoms within a crystal[5][6]. Both single-crystal and powder X-ray diffraction methods are employed.

Single-Crystal X-ray Diffraction

This is the most powerful technique for obtaining a precise three-dimensional structure[7]. The general workflow involves crystal growth, data collection, and structure solution and refinement.

Experimental Methodology:

- **Crystal Growth:** The first critical step is to grow single crystals of suitable size and quality. A common method is the slow evaporation of a saturated solution of the compound in an appropriate organic solvent or solvent mixture[8].
- **Data Collection:** A selected crystal is mounted on a goniometer and exposed to a monochromatic X-ray beam. The crystal is rotated, and the resulting diffraction patterns, consisting of spots of varying intensities, are recorded by a detector[4][5].
- **Structure Solution:** The positions of the diffraction spots are used to determine the dimensions of the unit cell (the basic repeating unit of the crystal). The intensities of the spots are then used to determine the arrangement of electrons, and thus atoms, within the unit cell. For brominated compounds, the "heavy atom" method can be effective, where the position of the electron-dense bromine atom is determined first from a Patterson synthesis[9]. More commonly, direct methods are used to solve the phase problem and generate an initial structural model[8].

- **Structure Refinement:** The initial model is refined using a full-matrix least-squares method on F^2 , where the calculated diffraction pattern from the model is compared to the observed data[8]. In this iterative process, atomic positions and thermal parameters are adjusted to improve the agreement, typically until the R-factor (a measure of agreement) is minimized[9]. Non-hydrogen atoms are usually refined anisotropically, while hydrogen atoms are placed in calculated positions[8].

Powder X-ray Diffraction (PXRD)

When growing suitable single crystals is not feasible, PXRD provides an alternative for structural analysis[7][10]. This technique is particularly valuable for studying polymorphism, where a compound can exist in multiple crystalline forms[11].

Experimental Methodology:

- **Sample Preparation:** A polycrystalline (powder) sample is prepared and placed in a sample holder, often a thin capillary tube, which is rotated during the experiment to minimize preferred orientation effects[12].
- **Data Collection:** The sample is irradiated with X-rays, and the diffracted radiation is recorded as a function of the scattering angle (2θ), producing a one-dimensional diffraction pattern[11].
- **Data Analysis:**
 - **Indexing:** The positions of the diffraction peaks are used to determine the unit cell parameters.
 - **Structure Solution:** Real-space methods are often employed, where a known molecular model is moved and rotated within the determined unit cell to find the best fit with the experimental powder pattern[11][12].
 - **Rietveld Refinement:** The entire calculated powder pattern is fitted to the experimental data, allowing for the refinement of structural parameters such as atomic coordinates, lattice parameters, and peak shape functions[10].

Data Presentation: Crystallographic Parameters

The results of a crystal structure analysis are a set of quantitative data that precisely describe the molecular and crystal structure. Below is a summary of crystallographic data for representative brominated biphenyl compounds.

Compound Name	Chemical Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Volume (Å ³)	Z	Ref.
4-bromo-4'-fluorobiphenyl	C ₁₂ H ₈ BrF	Monoclinic	P2 ₁ /c	9.78(2)	13.33(2)	17.69(3)	116.3(5)	2068.13	8	[13]
4-bromo-4'-nitrodiphenyl	C ₁₂ H ₈ BrNO ₂	Monoclinic	P2 ₁ /c	-	-	-	-	-	-	[9]
Methyl 4'-[(4-bromobenzoyl)oxy]biphenyl-4-carboxylate	C ₂₁ H ₁₅ BrO ₄	-	-	-	-	-	-	-	-	[14]

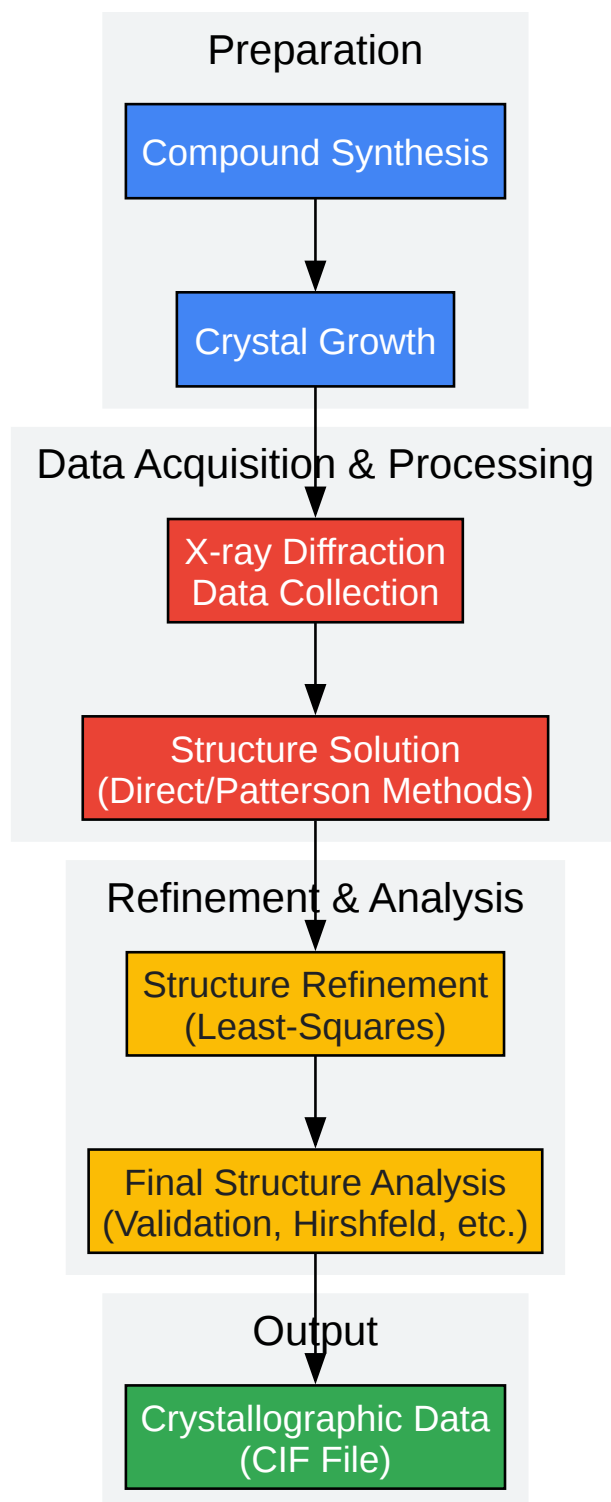
Note: Complete unit cell parameters for 4-bromo-4'-nitrodiphenyl and Methyl 4'-[(4-bromobenzoyl)oxy]biphenyl-4-carboxylate were not available in the provided search results.

However, for 4-bromo-4'-nitrodiphenyl, it is noted to be isostructural with 4,4'-dihalogenodiphenyls, with the biphenyl rings twisted by 35° relative to each other[9]. For Methyl 4'-[(4-bromobenzoyl)oxy]biphenyl-4-carboxylate, the dihedral angle between the two aromatic rings of the biphenyl moiety is a small $5.78(4)^\circ$ [14].

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for the crystal structure analysis of a brominated biphenyl compound.

Generalized Workflow for Crystal Structure Analysis



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Caption: A generalized workflow for X-ray crystallographic analysis.

Advanced Data Analysis: Hirshfeld Surface Analysis

Beyond determining atomic positions, understanding the intermolecular interactions that dictate crystal packing is crucial. Hirshfeld surface analysis is a powerful tool for this purpose. It provides a visual representation of intermolecular contacts and a quantitative breakdown of their contributions to the overall crystal packing. For brominated compounds, this analysis can reveal the significance of interactions like $\text{Br}\cdots\text{H}$, $\text{C-H}\cdots\pi$, and $\text{Br}\cdots\text{O}$ contacts, which stabilize the three-dimensional structure[14][15].

Conclusion

The crystal structure analysis of brominated biphenyl compounds, primarily through X-ray diffraction techniques, provides essential data on molecular conformation and intermolecular interactions. This detailed structural knowledge is a cornerstone for researchers in toxicology, environmental science, and drug development, enabling a deeper understanding of the properties and behavior of this important class of compounds. The combination of high-quality experimental data and advanced analytical tools like Hirshfeld surface analysis offers a complete picture of the solid-state chemistry of brominated biphenyls.

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